

An In-depth Technical Guide to the Potential Hazards and Toxicity of Bromotrimethylsilane

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Compound of Interest

Compound Name: *Bromotrimethylsilane*

Cat. No.: *B050905*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the known hazards and toxicological profile of **Bromotrimethylsilane** (BTMS). It is intended to serve as a technical resource for professionals in research, scientific, and drug development fields, offering detailed information on its physicochemical properties, reactivity, and potential health effects. The information herein is compiled from safety data sheets, and available toxicological data on its hydrolysis products. It should be noted that for many toxicological endpoints, specific experimental data for **Bromotrimethylsilane** is not available.

Physicochemical Properties

A summary of the key physicochemical properties of **Bromotrimethylsilane** is presented in Table 1. This data is essential for understanding its behavior and potential for exposure.

Property	Value	References
CAS Number	2857-97-8	[1][2]
Molecular Formula	C ₃ H ₉ BrSi	[2][3]
Molecular Weight	153.09 g/mol	[3][4]
Appearance	Clear, colorless to yellow liquid	[1][2][3]
Boiling Point	79 °C	[2][3]
Melting Point	-43 °C	[2][3]
Flash Point	32 °C (89.6 °F)	[1]
Density	1.16 g/mL at 25 °C	[2][3]
Vapor Pressure	100 mmHg at 25°C	[3][5]
Water Solubility	Decomposes	[3][5]
Stability	Stable under normal temperatures and pressures. Moisture sensitive.	[1][3]

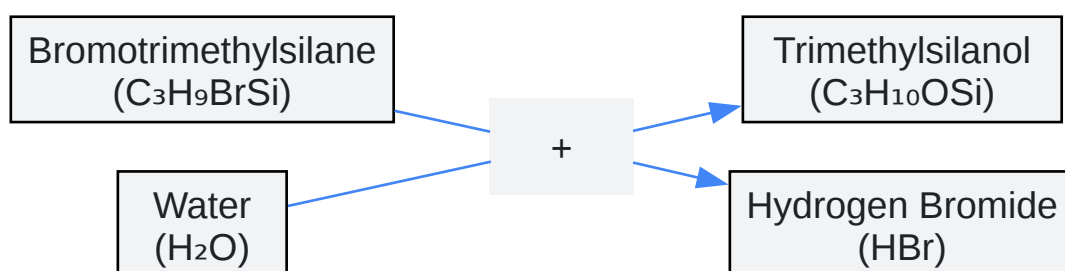
Reactivity and Hazards

Bromotrimethylsilane is a reactive compound with several key hazards that must be carefully managed in a laboratory setting.

- **Flammability:** It is a flammable liquid and vapor.[1] Vapors can form explosive mixtures with air, especially at elevated temperatures, and can travel to a source of ignition and flash back. [1][6]
- **Reactivity with Water:** It reacts violently with water, producing hydrogen bromide and trimethylsilanol.[6][7] This reaction is exothermic. Contact with moisture should be strictly avoided.
- **Incompatible Materials:** Incompatible with strong oxidizing agents, strong acids, and bases. [1][6]

- Hazardous Decomposition Products: Hazardous decomposition products include carbon monoxide, carbon dioxide, hydrogen bromide, and silicon dioxide.[1][6]

The hydrolysis of **Bromotrimethylsilane** is a critical reaction to consider when evaluating its toxicity, as the hydrolysis products have their own toxicological profiles.



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Figure 1: Hydrolysis of **Bromotrimethylsilane**.

Toxicological Profile

The toxicological data for **Bromotrimethylsilane** is limited, with much of the acute toxicity information being estimated based on calculations or analogy to similar compounds. Data on chronic effects are largely unavailable.

Acute toxicity data for **Bromotrimethylsilane** is summarized in Table 2. It is important to note that these are often estimated values.

Route	Species	Value	Remarks	References
Oral	Rat	LD50: 5.37 mg/kg	Acute toxicity estimate (Calculation method)	[7][8]
Rat	LD50: 5.1 mg/kg	Acute toxicity estimate (Expert judgment, analogy to chlorotrimethylsilane)	[7][8]	
Dermal	Rabbit	LD50: 5.37 mg/kg	Acute toxicity estimate (Calculation method)	[7]
Rabbit	LD50: 5.1 mg/kg	Acute toxicity estimate (Expert judgment, analogy to chlorotrimethylsilane)	[7]	
Inhalation	Rat	LC50 (4h): 3.1 mg/L	Acute toxicity estimate (Expert judgment, analogy to chlorotrimethylsilane)	[7]
Rat	LC50 (4h): 3.26 mg/L	Acute toxicity estimate (Calculation method)	[7]	

Symptoms of Acute Exposure:

- Inhalation: May cause irritation of the respiratory tract with a burning pain in the nose and throat, coughing, wheezing, shortness of breath, and pulmonary edema.[1] Vapors may also cause dizziness or suffocation.[1]
- Skin: Causes severe skin burns.[1][7]
- Eyes: Causes serious eye damage.[1][7]
- Ingestion: Causes digestive tract irritation with possible burns.[1] If ingested, it can cause severe burns of the mouth and throat, with a danger of perforation of the esophagus and stomach.[7]

Given the rapid hydrolysis of **Bromotrimethylsilane** in the presence of moisture, the toxicity of its hydrolysis products, trimethylsilanol and hydrogen bromide, is of high relevance.

Trimethylsilanol:

- Acute Oral Toxicity (Rat): LD50 >2000 mg/kg body weight, indicating low potential for acute oral toxicity.[9]
- Acute Inhalation Toxicity (Rat): LC50 between 10-20 mg/L, indicating a moderate potential for acute inhalation toxicity.[9]
- Subchronic Oral Toxicity (Rat): A 28-day repeat dose study showed a No-Observed-Adverse-Effect Level (NOEL) of 160 mg/kg/day for both sexes.[2][10] At higher doses (640 mg/kg), effects included decreased motor activity, staggering gait, and changes in body and organ weights.[2][10]
- Mutagenicity: Not found to be mutagenic in bacterial reverse mutation assays (Ames test) and did not induce chromosomal aberrations in cultured mammalian cells.[10]

Hydrogen Bromide:

- Acute Inhalation Toxicity (Rat): The 1-hour LC50 is reported as 2,858 ppm.[3]
- Human Exposure: Nose and throat irritation have been noted at 2 to 6 ppm after several minutes.[3] Concentrations of 1,300 to 2,000 ppm are reported to be lethal within minutes.[3]

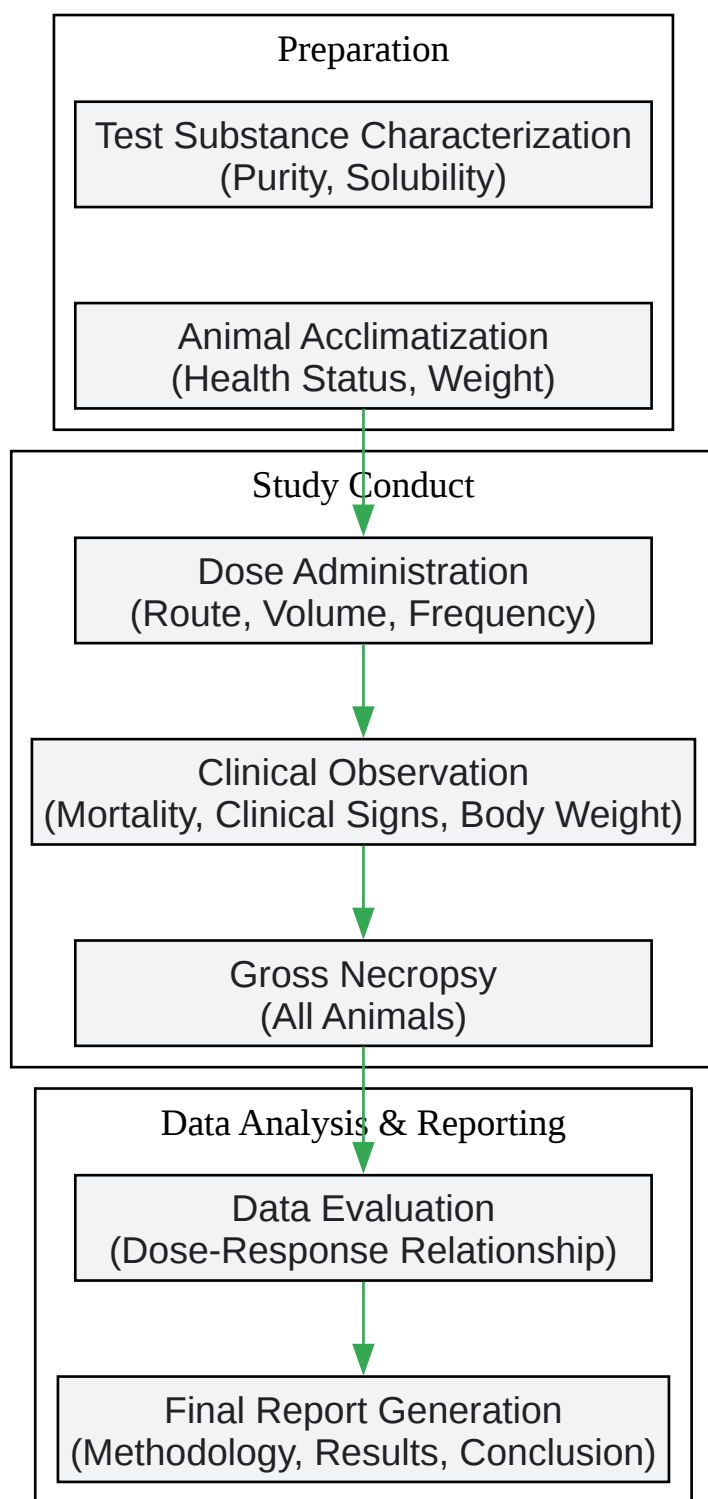
- Corrosivity: Hydrogen bromide is a highly corrosive gas that can cause severe burns to the skin, eyes, and respiratory tract upon contact.^{[7][8]} Ingestion can cause severe burns to the mouth, throat, and stomach.^{[4][8]}

There is no data available on the chronic toxicity, carcinogenicity, mutagenicity, or reproductive toxicity of **Bromotrimethylsilane**.^{[7][11]}

Experimental Protocols for Toxicity Assessment

While specific experimental reports on the toxicity of **Bromotrimethylsilane** are scarce, standardized protocols from the Organisation for Economic Co-operation and Development (OECD) are widely used for assessing the toxicity of chemical substances. The following sections detail the methodologies for key acute toxicity studies.

The process of assessing acute toxicity typically follows a structured workflow, from initial characterization to the final report.



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Figure 2: General workflow for an acute toxicity study.

- Principle: The test substance is administered orally by gavage in graduated doses to several groups of experimental animals (typically rats), with one dose per group. Observations of effects and mortality are made.[\[6\]](#)
- Methodology:
 - Animals: Healthy, young adult rodents (rats preferred) are used. They are acclimatized to laboratory conditions for at least 5 days.[\[6\]](#)
 - Fasting: Animals are fasted before dosing (e.g., overnight for rats).[\[6\]](#)
 - Dose Administration: The substance is administered in a single dose via gavage. The volume should not exceed 1 mL/100g body weight for non-aqueous solutions or 2 mL/100g for aqueous solutions.[\[6\]](#)
 - Observation Period: Animals are observed for at least 14 days.[\[12\]](#) Observations include changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic, and central nervous systems, as well as behavior.[\[5\]](#)
 - Data Collection: The time of death is recorded. Body weights are measured before administration, weekly, and at death.[\[6\]](#)
 - Necropsy: All animals (those that die during the test and survivors at the end) undergo a gross necropsy.[\[6\]](#)
 - Endpoint: The LD50 (median lethal dose) is calculated.[\[6\]](#)
- Principle: The test substance is applied to the skin in a single dose to groups of animals (typically rats or rabbits).[\[13\]](#)
- Methodology:
 - Animals: Young adult animals with healthy, intact skin are used.[\[14\]](#)
 - Preparation: Fur is removed from the dorsal area of the trunk approximately 24 hours before the test.[\[15\]](#)

- Dose Application: The test substance is applied to an area of approximately 10% of the body surface. The site is covered with a porous gauze dressing and non-irritating tape for a 24-hour exposure period.[15]
- Observation Period: Animals are observed for at least 14 days for signs of toxicity and mortality.[16]
- Endpoint: The LD50 is determined, and the substance is classified for acute dermal toxicity.[13]
- Principle: A single dose of the test substance is applied to a small area of the skin of an animal (albino rabbit is preferred).[17][18]
- Methodology:
 - Application: 0.5 mL (liquid) or 0.5 g (solid) of the substance is applied to a small area of skin (approx. 6 cm²) and covered with a gauze patch.[17]
 - Exposure: The exposure period is typically 4 hours.[17]
 - Observation: The skin is examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal. Observations may continue for up to 14 days to assess the reversibility of effects.[17]
 - Scoring: Dermal reactions are scored and evaluated to determine the irritation or corrosive potential.[17]
- Principle: The test substance is applied in a single dose to one eye of an experimental animal (albino rabbit is preferred), with the other eye serving as a control.[19]
- Methodology:
 - Application: A specified amount of the test substance (e.g., 0.1 mL for liquids) is placed in the conjunctival sac of one eye.[20]
 - Observation: The eyes are examined at 1, 24, 48, and 72 hours after application.[19] The degree of eye irritation/corrosion is evaluated by scoring lesions of the cornea, iris, and

conjunctiva.[21]

- Duration: The observation period should be sufficient to evaluate the reversibility of the effects, typically up to 21 days.[22]

Handling and Safety Precautions

Given the hazardous nature of **Bromotrimethylsilane**, strict safety protocols must be followed.

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[1] Eyewash stations and safety showers should be readily available.
[1]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical splash goggles and a face shield.[7]
 - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.
[1][7]
 - Respiratory Protection: If exposure limits are exceeded or irritation occurs, use a NIOSH/MSHA-approved respirator.[1]
- Handling: Avoid contact with eyes, skin, and clothing.[1] Ground and bond containers when transferring material.[1] Use spark-proof tools and explosion-proof equipment.[1]
- Storage: Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances.[1] It is moisture-sensitive and should be stored under an inert gas.
[7][8]

Conclusion

Bromotrimethylsilane is a flammable, corrosive, and highly reactive chemical that poses significant acute health hazards. It causes severe burns to the skin and eyes and is harmful if inhaled or ingested. Its rapid and violent reaction with water to produce corrosive hydrogen bromide and moderately toxic trimethylsilanol is a critical consideration for both safety and toxicological assessment. While quantitative data for acute toxicity are available as estimates, there is a notable lack of experimental data for chronic effects, including carcinogenicity,

mutagenicity, and reproductive toxicity. Therefore, extreme caution should be exercised when handling this compound, with strict adherence to safety protocols. Further toxicological studies are warranted to fully characterize its potential long-term health effects.

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